

Navigating the Solubility of Bzl-lle-OMe HCl: A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the available solubility data for N-α-benzoyl-L-isoleucine methyl ester hydrochloride (**Bzl-Ile-OMe HCI**). Due to the limited availability of direct quantitative data in publicly accessible literature, this guide combines qualitative information, data from analogous compounds, and detailed experimental protocols to empower researchers in their handling and application of this compound.

Core Concepts in Bzl-Ile-OMe HCl Solubility

BzI-Ile-OMe HCI is a protected amino acid derivative with distinct structural features that govern its solubility profile. The molecule consists of the amino acid L-isoleucine, with its amino group protected by a benzoyl (BzI) group and its carboxyl group esterified with a methyl (OMe) group. It is supplied as a hydrochloride (HCI) salt. These modifications introduce both hydrophobic and hydrophilic characteristics. The benzoyl group, being aromatic, contributes to the hydrophobicity, which can decrease aqueous solubility. Conversely, the hydrochloride salt form enhances polarity and generally improves solubility in aqueous solutions. The methyl ester is also a key determinant of its overall solubility.

A technical data sheet from a supplier indicates that the benzyl group is intended to enhance solubility and stability, suggesting a favorable profile for various applications in drug formulation and development[1].



Physicochemical Properties

A summary of the known physical and chemical properties of **BzI-Ile-OMe HCI** is presented below.

Property	Value	Reference
Molecular Formula	C14H21NO2·HCI	[1]
Molecular Weight	271.82 g/mol	[1]
Appearance	White crystalline powder	[1]
Melting Point	176-182 °C	[1]
Optical Rotation	[a] ²⁰ _D = +26 ± 2º (c=1 in MeOH)	[1]

Solubility Data

Direct, quantitative solubility data for **Bzl-Ile-OMe HCI** in common laboratory solvents is not readily available in the reviewed literature. However, by examining related compounds, we can infer a likely solubility profile.



Solvent	Expected Solubility	Rationale / Data from Analogous Compounds
Water	Soluble	The hydrochloride salt form generally confers good water solubility to amino acid esters. For instance, the related compound L-isoleucine methyl ester hydrochloride is soluble in water[2][3].
Methanol	Soluble	A data sheet for L-isoleucine methyl ester hydrochloride indicates a solubility of 50 mg/mL in methanol[3]. The presence of the benzoyl group in Bzl-Ile-OMe HCl may alter this value, but solubility is still expected.
Ethanol	Likely Soluble	Amino acid esters are generally soluble in polar protic solvents like ethanol[2].
Dimethyl Sulfoxide (DMSO)	Likely Soluble	The related compound N-Benzyl-L-isoleucine is reported to be soluble in DMSO at a concentration of 9.09 mg/mL[4].
Dichloromethane (DCM)	Sparingly Soluble to Insoluble	As a polar, aprotic solvent, the solubility of the hydrochloride salt may be limited.
Hexane/Ethyl Acetate Mixtures	Sparingly Soluble to Insoluble	Used as a purification solvent system for the free base (N-benzoyl-L-isoleucine methyl ester), suggesting the free base has some solubility, but the hydrochloride salt is



unlikely to be soluble in such nonpolar mixtures.

Note: The information in the table above is based on inferences and data from similar compounds. It is crucial to experimentally determine the solubility for specific applications.

Experimental Protocol for Solubility Determination

The following is a detailed methodology for the experimental determination of **BzI-Ile-OMe HCI** solubility, adapted from established protocols for amino acid derivatives.

Objective: To quantitatively determine the solubility of **Bzl-Ile-OMe HCI** in various solvents at a specified temperature.

Materials:

- Bzl-lle-OMe HCl
- Selected solvents (e.g., deionized water, methanol, ethanol, DMSO)
- Analytical balance
- Vials with screw caps
- · Constant temperature shaker/incubator
- Centrifuge
- Syringe filters (0.22 μm)
- High-Performance Liquid Chromatography (HPLC) system with a suitable column (e.g., C18) and detector (e.g., UV-Vis)
- Volumetric flasks and pipettes

Procedure:

Preparation of Saturated Solutions:



- Add an excess amount of BzI-IIe-OMe HCI to a known volume of the selected solvent in a sealed vial. The excess solid should be clearly visible.
- Prepare triplicate samples for each solvent.

Equilibration:

- Place the vials in a constant temperature shaker set to the desired experimental temperature (e.g., 25 °C).
- Allow the solutions to equilibrate for a sufficient period (e.g., 24-48 hours) to ensure saturation is reached. The system is at equilibrium when the concentration of the solute in the solution remains constant over time.
- Sample Collection and Preparation:
 - After equilibration, carefully remove the vials from the shaker, ensuring the undissolved solid is not disturbed.
 - Allow the solid to settle.
 - Withdraw a known volume of the supernatant using a pipette.
 - $\circ~$ Immediately filter the supernatant through a 0.22 μm syringe filter to remove any undissolved particles.
 - Accurately dilute the filtered solution with a suitable solvent (mobile phase or a component of it is often a good choice) to a concentration within the linear range of the analytical method.
- Quantification by HPLC:
 - Prepare a series of standard solutions of Bzl-Ile-OMe HCl of known concentrations.
 - Develop a suitable HPLC method to separate and quantify **BzI-IIe-OMe HCI**.
 - Inject the standard solutions to generate a calibration curve (peak area vs. concentration).

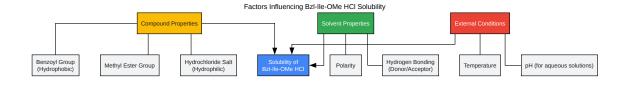


- Inject the diluted, filtered samples from the saturated solutions.
- Determine the concentration of BzI-IIe-OMe HCI in the diluted samples by interpolating their peak areas from the calibration curve.
- Calculation of Solubility:
 - Calculate the original concentration in the saturated solution by multiplying the determined concentration by the dilution factor.
 - Express the solubility in appropriate units (e.g., mg/mL or mol/L).

Visualizations

Factors Influencing Solubility

The solubility of **BzI-Ile-OMe HCI** is a multifactorial property. The following diagram illustrates the key chemical and physical factors that influence its dissolution in a given solvent.



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Caption: Key factors determining the solubility of Bzl-Ile-OMe HCl.

Experimental Workflow for Solubility Determination

The following diagram outlines the systematic process for experimentally determining the solubility of **BzI-Ile-OMe HCI**.



Prepare Saturated Solution (Excess Solute in Solvent) Equilibrate at Constant Temperature Collect and Filter Supernatant Dilute Sample to **Known Concentration** Quantify by HPLC Calculate Solubility

Workflow for Bzl-Ile-OMe HCl Solubility Determination

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End

Caption: Experimental workflow for determining solubility.



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